

Unveiling 11-O-Methylpseurotin A: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 11-O-Methylpseurotin A

Cat. No.: B15609503

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An In-Depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

CAS Number: 956904-34-0

Molecular Formula: $C_{23}H_{27}NO_8$ [\[1\]](#)

Molecular Weight: 445.46 g/mol [\[1\]](#)

Executive Summary

11-O-Methylpseurotin A is a fungal metabolite belonging to the pseurotin family of natural products, compounds of mixed polyketide synthase–nonribosomal peptide synthetase (PKS/NRPS) origin.[\[2\]](#)[\[3\]](#) While research on this specific analog is in its nascent stages, preliminary data reveals a selective inhibitory activity against a Hof1 deletion strain of *Saccharomyces cerevisiae*, suggesting a potential mechanism of action related to cell cycle control and cytokinesis.[\[2\]](#)[\[4\]](#)[\[5\]](#) This technical guide provides a comprehensive overview of the current knowledge on **11-O-Methylpseurotin A**, drawing comparative insights from its well-studied parent compound, Pseurotin A, to illuminate its potential therapeutic applications and guide future research endeavors.

Physicochemical Properties and Biological Activity

Quantitative data for **11-O-Methylpseurotin A** is limited in publicly available literature. The following tables summarize the known data for **11-O-Methylpseurotin A** and the more extensively characterized Pseurotin A to provide a comparative reference for experimental design.

Table 1: Physicochemical Properties

Compound	CAS Number	Molecular Formula	Molar Mass (g/mol)
11-O-Methylpseurotin A	956904-34-0	C ₂₃ H ₂₇ NO ₈	445.46[1]
Pseurotin A	58523-30-1	C ₂₂ H ₂₅ NO ₈	431.441[6]

Table 2: In Vitro Biological Activity

Compound	Target Organism/Cell Line	Assay	Result
11-O-Methylpseurotin A	Saccharomyces cerevisiae (Hof1 deletion strain)	Growth Inhibition	Selectively inhibits growth[2][4][5]
Pseurotin A	HepG2 (Human Hepatocellular Carcinoma)	SRB Assay	IC ₅₀ : 22.2 µg/mL (as part of n-Butanol extract)[7]
Pseurotin A	HepG2 (Human Hepatocellular Carcinoma)	PCSK9 Secretion Inhibition	IC ₅₀ : 1.2 µM[7]
Pseurotin D	MCF-7 (Human Breast Cancer)	Not Specified	IC ₅₀ : 15.6 µM[7]

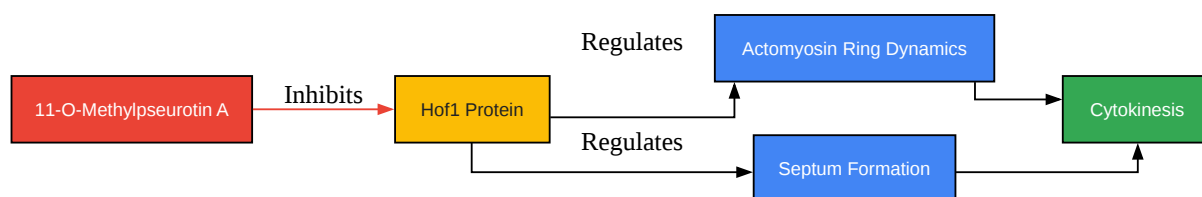
Table 3: In Vivo Biological Activity

Compound	Animal Model	Condition	Key Findings
11-O-Methylpseurotin A	Larval Zebrafish	Pentylenetetrazole (PTZ)-induced seizures	Inactive in preventing seizure activity[4]
Pseurotin A	Ovariectomized (OVX) Mouse	Osteoporosis	Prevented bone loss and reduced the number of osteoclasts[4]
Pseurotin A	Rat	Hepatocellular Carcinoma	Exerted an anti-hepatocarcinogenic effect[4]
Pseurotin D	Mouse	Ovalbumin-induced footpad edema	Decreased paw swelling and production of pro-inflammatory cytokines[4]

Mechanism of Action and Signaling Pathways

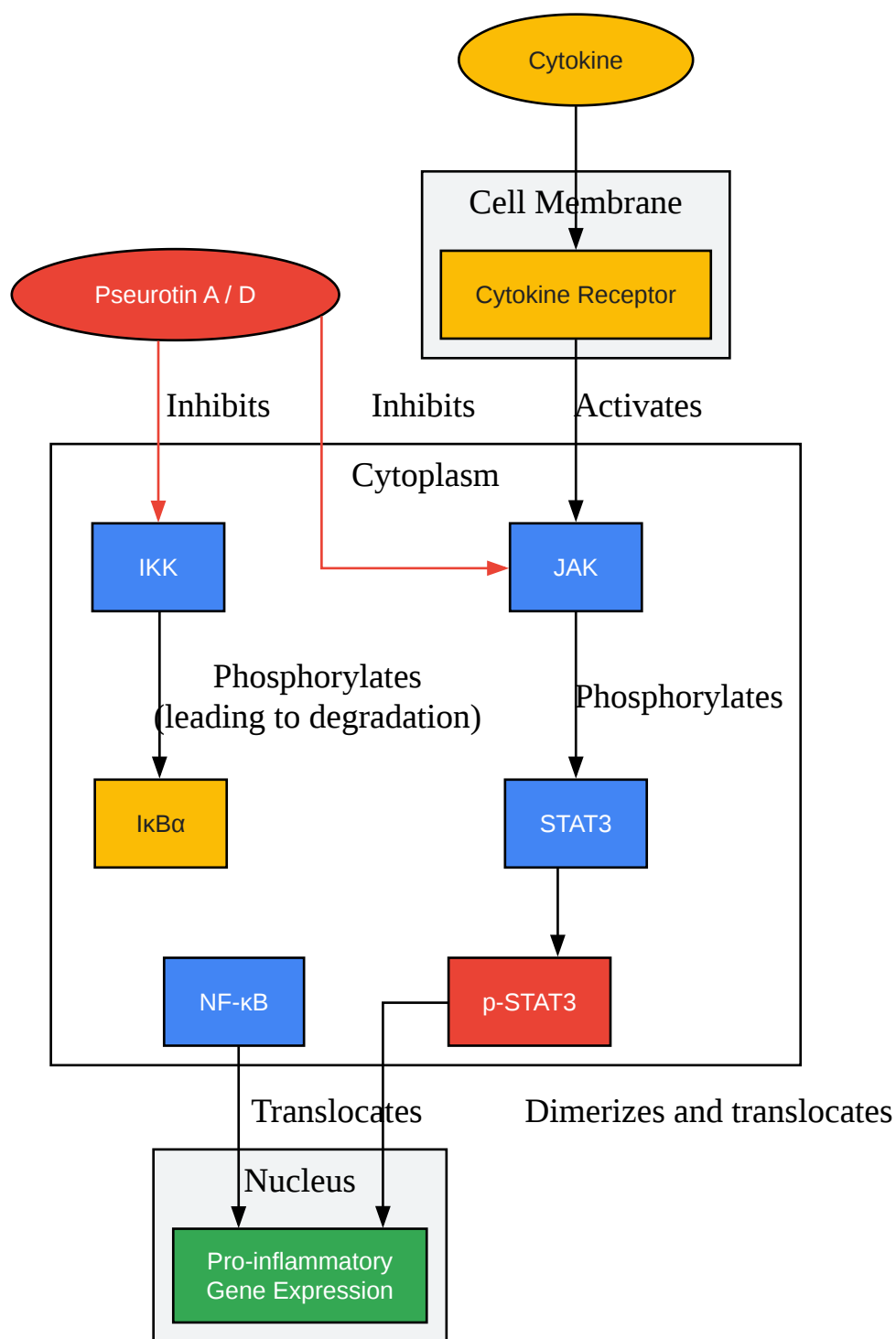
The primary reported biological activity of **11-O-Methylpseurotin A** is its selective inhibition of a *Saccharomyces cerevisiae* strain with a deletion of the HOF1 gene.[4][5] Hof1 is a protein crucial for cytokinesis, specifically in regulating the actomyosin ring dynamics and septum formation during cell division.[5] This suggests that **11-O-Methylpseurotin A** may exert its effects by interfering with cell cycle progression.

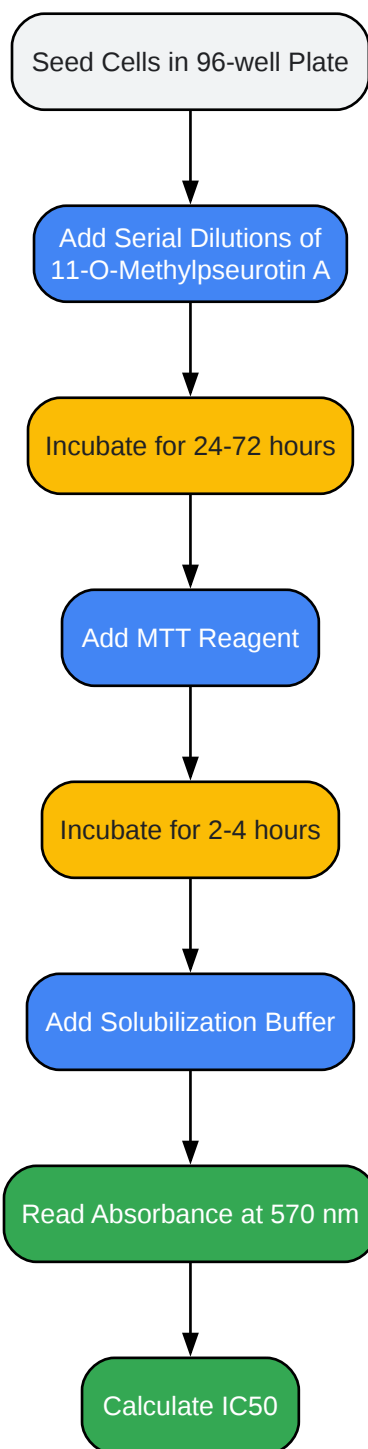
While the direct molecular targets of **11-O-Methylpseurotin A** are yet to be fully elucidated, the broader pseurotin family is known to modulate key signaling pathways. Pseurotin A and D have demonstrated anti-inflammatory effects through the inhibition of the JAK/STAT and NF-κB signaling pathways, specifically by inhibiting the phosphorylation of STAT3.[8] Given the structural similarity, it is plausible that **11-O-Methylpseurotin A** may also interact with these pathways.



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Postulated mechanism of **11-O-Methylpseurotin A** in yeast.





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